

Introduction: The Strategic Value of Fluorinated Cyclopropanes in Modern Drug Discovery

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Compound of Interest

Compound Name: 1-(Difluoromethyl)cyclopropane-1-carboxylic acid

Cat. No.: B1429383

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In the landscape of medicinal chemistry, the strategic incorporation of fluorine-containing motifs is a cornerstone of rational drug design. These elements are prized for their ability to modulate key pharmacokinetic and pharmacodynamic properties, including metabolic stability, lipophilicity, and binding affinity.^{[1][2]} Among these motifs, the **1-(difluoromethyl)cyclopropane-1-carboxylic acid** scaffold has emerged as a particularly valuable building block. The difluoromethyl (CF₂H) group, acting as a lipophilic hydrogen-bond donor, combined with the conformational rigidity of the cyclopropane ring, offers a unique tool for chemists to optimize molecular architectures.^[1] This guide provides an in-depth overview of the commercial landscape, technical specifications, handling protocols, and strategic applications of this important reagent for researchers and drug development professionals. The presence of the difluoromethyl-substituted cyclopropane ring in FDA-approved antiviral drugs such as glecaprevir and voxilaprevir underscores its significance and utility in creating potent therapeutic agents.^[1]

Physicochemical Properties and Specifications

1-(Difluoromethyl)cyclopropane-1-carboxylic acid is a stable, solid compound at room temperature. Understanding its fundamental properties is critical for its effective use in synthesis and for ensuring accurate experimental design. The compound is typically supplied as an off-white to light yellow solid.^[3]

Property	Value	Source(s)
CAS Number	1314397-71-1	[4] [5] [6]
Molecular Formula	C ₅ H ₆ F ₂ O ₂	[5] [6] [7]
Molecular Weight	136.10 g/mol	[4] [5] [6] [7]
Synonyms	1-(difluoromethyl)cyclopropanecarboxylic acid	[4] [5]
Typical Purity	≥95%	[4] [5]
Physical Form	Solid	[4]
Boiling Point	198.8 ± 15.0 °C (Predicted)	[3] [4]
Storage Temperature	2-8°C	[3] [4] [5]
InChIKey	WVZJZPVSPHHGPJ-UHFFFAOYSA-N	[3] [4] [6]

Commercial Procurement and Supplier Overview

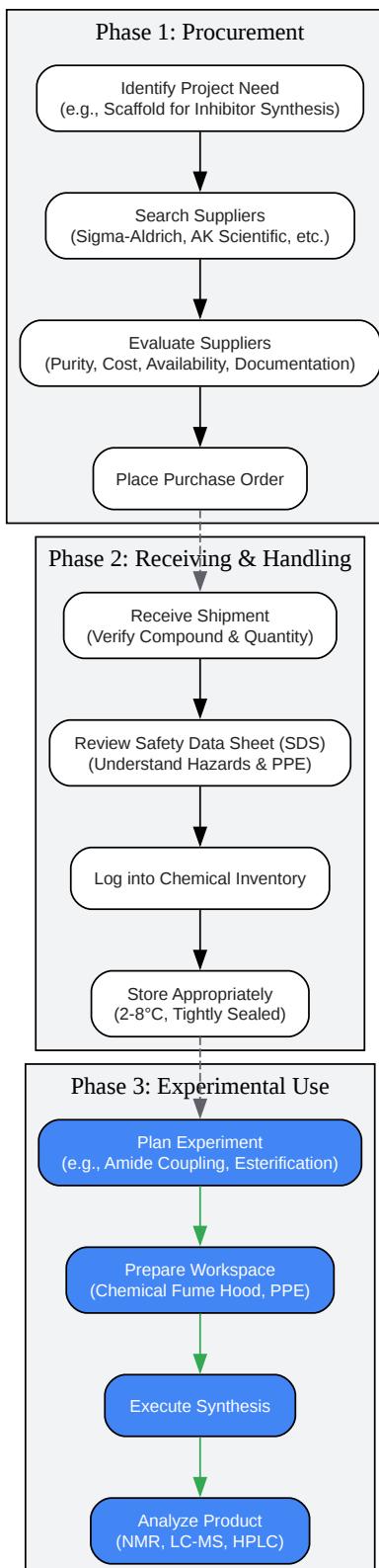
The accessibility of this reagent from qualified commercial suppliers is crucial for seamless research and development workflows. Several reputable chemical suppliers offer **1-(difluoromethyl)cyclopropane-1-carboxylic acid**, typically for research and development purposes only.^[7] When selecting a supplier, researchers should consider not only price but also purity, available quantities, lead times, and the quality of accompanying documentation such as Certificates of Analysis (CoA) and Safety Data Sheets (SDS).

Supplier	Available Quantities	Purity	Notes
Sigma-Aldrich	100 mg, 250 mg, 1 g	95%	Ships from an Aldrich Partner. [4]
AK Scientific, Inc.	Varies (Catalog #8498DT)	Not specified	Provides detailed SDS. [7]
ChemScene	Varies (Cat. No. CS-0094849)	≥95%	Offers custom synthesis and commercial production services. [5]
Apollo Scientific	100 mg pack (via Kyberlife)	Not specified	For Research Use Only. [8]
BLD Pharm	Varies (CAS 1314960-20-7)	Not specified	Note: Lists the isomer 2-(Difluoromethyl)cyclopropane-1-carboxylic acid. [9]

Researchers should always verify the specific isomer and CAS number with the supplier before purchase.

Workflow for Procurement and Laboratory Integration

The process of acquiring and utilizing a specialized chemical reagent like **1-(difluoromethyl)cyclopropane-1-carboxylic acid** requires careful planning and adherence to safety protocols. The following diagram illustrates a typical workflow from supplier evaluation to experimental application.



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Caption: Workflow from procurement to experimental use.

Critical Safety and Handling Protocols

1-(Difluoromethyl)cyclopropane-1-carboxylic acid is classified as a hazardous substance and requires careful handling to minimize risk.[\[6\]](#)[\[7\]](#) Adherence to established safety protocols is mandatory.

GHS Hazard Classification:

- H302: Harmful if swallowed.[\[4\]](#)[\[6\]](#)[\[7\]](#)
- H315: Causes skin irritation.[\[4\]](#)[\[6\]](#)[\[7\]](#)
- H319: Causes serious eye irritation.[\[4\]](#)[\[6\]](#)[\[7\]](#)
- H335: May cause respiratory irritation.[\[4\]](#)[\[6\]](#)[\[7\]](#)

Protocol for Safe Handling:

- Engineering Controls: Always handle this compound within a certified chemical fume hood to keep airborne concentrations low.[\[7\]](#)[\[10\]](#) Ensure a safety shower and eyewash fountain are readily accessible.[\[7\]](#)[\[11\]](#)
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[\[10\]](#)[\[12\]](#)
 - Skin Protection: Wear compatible, chemical-resistant gloves and a lab coat or other protective clothing to prevent skin exposure.[\[10\]](#)[\[11\]](#)
 - Respiratory Protection: If exposure limits are exceeded or irritation is experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[10\]](#)[\[11\]](#)
- Handling Practices: Avoid breathing dust, fumes, or vapors.[\[7\]](#)[\[12\]](#) Do not eat, drink, or smoke when using this product.[\[7\]](#) Wash hands and any exposed skin thoroughly after handling.[\[7\]](#)[\[11\]](#) Minimize dust generation and accumulation.[\[7\]](#)

- Storage: Store in a tightly-closed container in a cool, dry, and well-ventilated area.[7][11] Keep away from incompatible materials such as strong oxidizing agents and strong bases, as well as sources of ignition.[10]

First Aid Measures:

- If Inhaled: Remove the person to fresh air and keep them at rest in a position comfortable for breathing.[7][10]
- If on Skin: Immediately flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[7][10]
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[7][10]
- If Swallowed: Rinse mouth. Do NOT induce vomiting. Call a poison center or doctor immediately.[7][10]

Conclusion

1-(Difluoromethyl)cyclopropane-1-carboxylic acid is a powerful and strategically important building block for modern pharmaceutical and agrochemical research. Its unique electronic and steric properties provide a valuable tool for optimizing lead compounds. While readily available from several commercial suppliers, its hazardous nature necessitates strict adherence to safety and handling protocols. By understanding its properties, sourcing it from reputable vendors, and integrating it into workflows with a safety-first mindset, researchers can effectively leverage this compound to advance their discovery programs.

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